

T-448 Protocol for Cell Culture Experiments: Application Notes

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: T-448
Cat. No.: B12296387

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

T-448, also known as EOS-448 or GSK4428859A, is a human monoclonal IgG1 antibody that targets the T cell immunoreceptor with immunoglobulin and ITIM domain (TIGIT).[1][2][3] TIGIT is an immune checkpoint receptor expressed on various immune cells, including T cells and Natural Killer (NK) cells.[4] By binding to its ligands, such as CD155, on antigen-presenting cells (APCs) and tumor cells, TIGIT transmits inhibitory signals that suppress immune responses. **T-448** is designed to block this interaction and reinvigorate anti-tumor immunity through a multifaceted mechanism of action.[3]

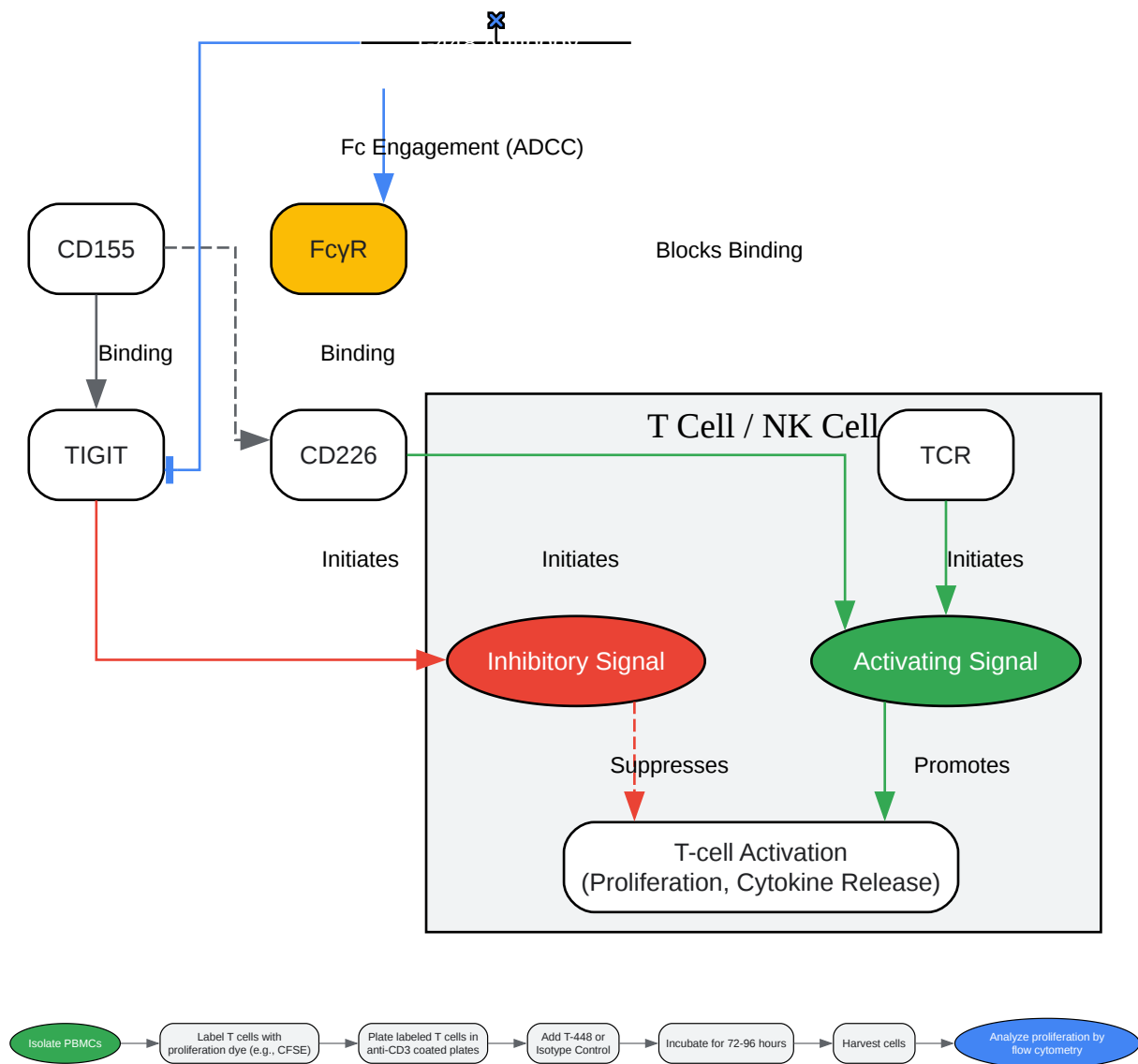
These application notes provide detailed protocols for in vitro cell culture experiments to characterize the functional effects of the **T-448** antibody. The included methodologies are intended to guide researchers in assessing T-cell activation, regulatory T cell (Treg) modulation, and cytotoxic T-lymphocyte (CTL) activity in response to **T-448** treatment.

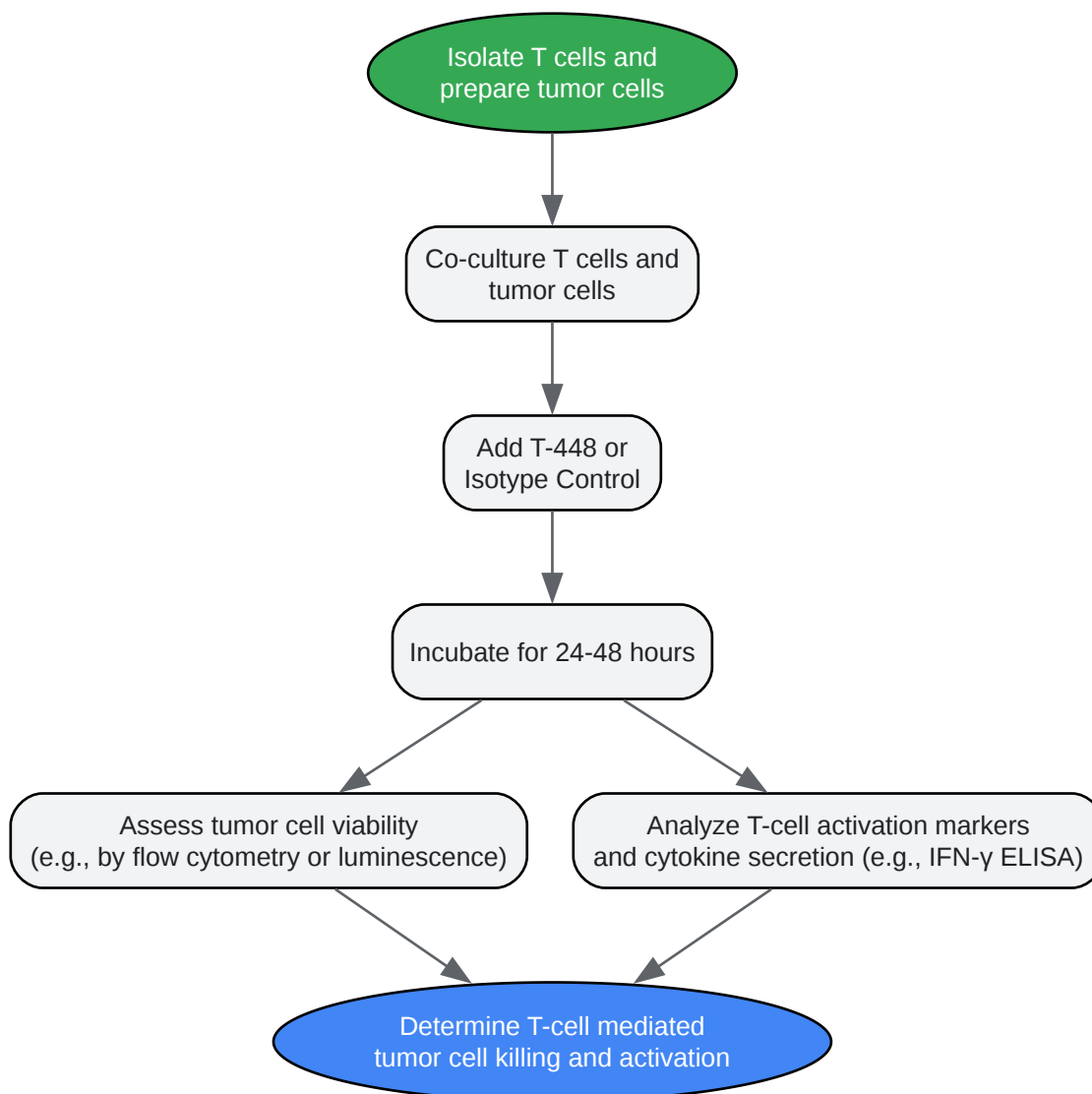
Mechanism of Action of T-448

T-448 exerts its anti-tumor effects through several mechanisms:[3][5][6]

- Blockade of the TIGIT-CD155 Axis: **T-448** binds to TIGIT with high affinity, preventing its interaction with CD155.[3] This blockade inhibits the downstream inhibitory signals, leading to enhanced T-cell and NK-cell activation.[4]
- Fc γ Receptor (Fc γ R) Engagement: As an IgG1 antibody, **T-448** possesses a functional Fc domain that can engage Fc γ receptors on myeloid cells and NK cells.[1][7] This engagement can lead to the depletion of TIGIT-high cells, such as Tregs, through antibody-dependent cell-mediated cytotoxicity (ADCC).[1]
- Enhanced T-cell and NK-cell Function: By blocking TIGIT-mediated inhibition, **T-448** promotes the proliferation and cytokine production (e.g., IFN- γ) of effector T cells and enhances the cytotoxic activity of NK cells.
- Depletion of Regulatory T cells (Tregs): **T-448** has been shown to preferentially deplete Tregs, which are highly immunosuppressive and often express high levels of TIGIT.[1][5]

The following diagram illustrates the signaling pathway of TIGIT and the mechanism of action of **T-448**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 2. [iTeos Therapeutics Announces New Preliminary Data](https://www.globenewswire.com) [globenewswire.com]

- [3. us.gsk.com \[us.gsk.com\]](https://us.gsk.com)
- [4. conigen.com \[conigen.com\]](https://conigen.com)
- [5. firstwordpharma.com \[firstwordpharma.com\]](https://firstwordpharma.com)
- [6. iTeos Announces New Data for its Anti-TIGIT Antibody, EOS-448, at the American Society of Hematology Annual Meeting and TIGIT Therapies Digital Summit 2021 - BioSpace \[biospace.com\]](#)
- [7. aacrjournals.org \[aacrjournals.org\]](https://aacrjournals.org)
- To cite this document: BenchChem. [T-448 Protocol for Cell Culture Experiments: Application Notes]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12296387/docs#t-448-protocol-for-cell-culture-experiments-application-notes\]](https://www.benchchem.com/product/b12296387/docs#t-448-protocol-for-cell-culture-experiments-application-notes)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check